

Solubility Profile of 2-Piperidineethanol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **2-Piperidineethanol**

Cat. No.: **B017955**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-piperidineethanol** in various organic solvents. Due to a notable absence of publicly available quantitative solubility data, this document focuses on summarizing the existing qualitative information and presenting a detailed, generalized experimental protocol for the precise determination of solubility. This guide is intended to be a valuable resource for professionals in drug development and chemical research, enabling them to effectively handle and formulate **2-piperidineethanol**.

Introduction to 2-Piperidineethanol

2-Piperidineethanol (CAS No. 1484-84-0) is a heterocyclic compound with a molecular formula of C₇H₁₅NO. It is a valuable building block in organic synthesis, particularly in the pharmaceutical industry for the preparation of various active pharmaceutical ingredients. Understanding its solubility in different organic solvents is crucial for its application in synthesis, purification, formulation, and various analytical procedures.

Qualitative Solubility of 2-Piperidineethanol

Based on available literature and chemical database information, **2-piperidineethanol** exhibits solubility in a range of solvents. This solubility is largely dictated by its chemical structure, which includes a polar hydroxyl group and a basic piperidine ring, allowing for hydrogen bonding and acid-base interactions.

The following table summarizes the known qualitative solubility of **2-piperidineethanol** in various solvents. It is important to note that "soluble" is a qualitative term and does not provide information on the extent of solubility.

| Solvent Class | Solvent | Qualitative Solubility | Citation(s) |
|----------------------|------------|------------------------|-------------|
| Protic Solvents | Water | Soluble | [1][2][3] |
| Methanol | Soluble | [2][3] | |
| Chlorinated Solvents | Chloroform | Soluble | [2][3] |

Experimental Protocol for Quantitative Solubility Determination

To address the lack of quantitative data, a robust and reliable experimental protocol is essential. The following section details a generalized "shake-flask" method, which is a standard and widely accepted technique for determining the equilibrium solubility of a compound in a given solvent at a specific temperature.

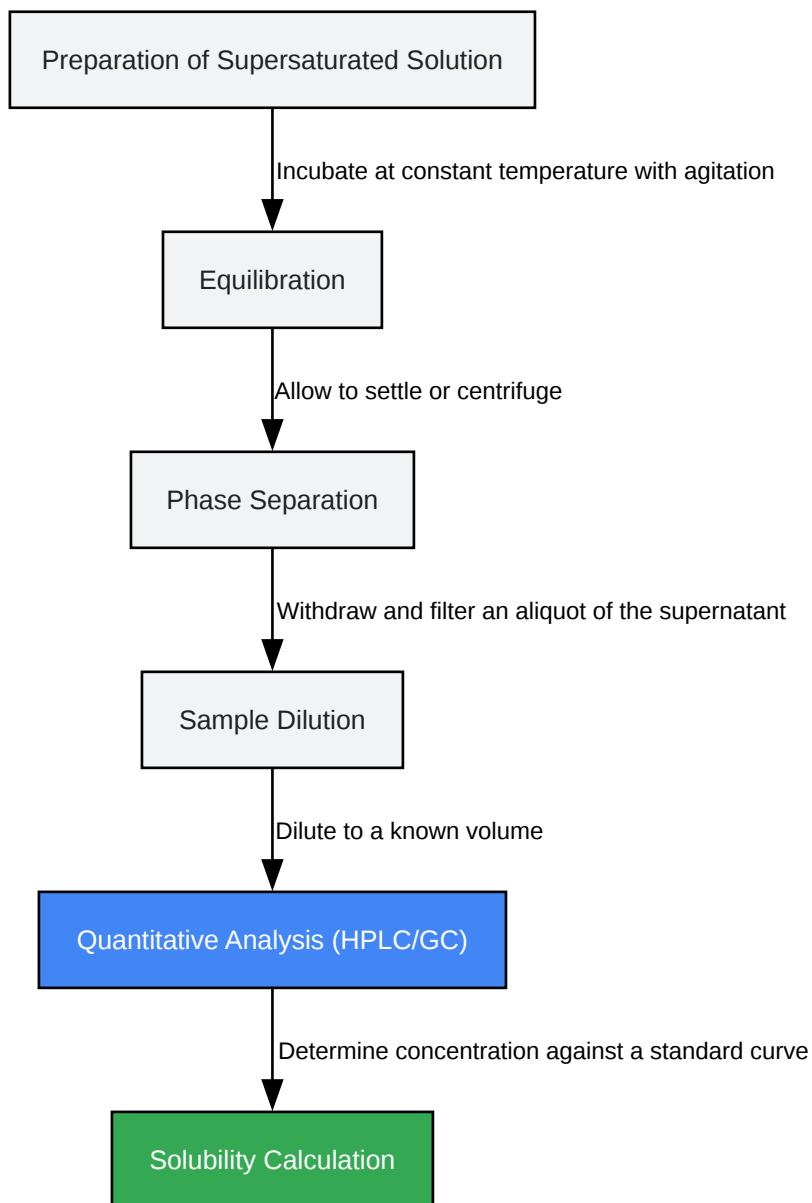
Materials and Equipment

- **2-Piperidineethanol** (of known purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps and PTFE septa
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index) or Gas Chromatography (GC) system.

Experimental Workflow

The following diagram, generated using the DOT language, illustrates the key steps in the experimental workflow for determining the solubility of **2-piperidineethanol**.



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References

- 1. Page loading... [wap.guidechem.com]
- 2. 错误页 [amp.chemicalbook.com]
- 3. 2-Piperidineethanol CAS#: 1484-84-0 [m.chemicalbook.com]
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